

6,8-Dichloro-9H-purin-2-amine literature review

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **6,8-Dichloro-9H-purin-2-amine**

Cat. No.: **B2930548**

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An In-Depth Technical Guide to **6,8-Dichloro-9H-purin-2-amine**: A Privileged Scaffold in Medicinal Chemistry

Introduction

6,8-Dichloro-9H-purin-2-amine is a synthetically versatile heterocyclic compound that has emerged as a cornerstone in modern drug discovery. As a di-chlorinated purine derivative, it serves as a highly valuable starting material, or "scaffold," for the construction of a diverse array of biologically active molecules. Its strategic placement of reactive chlorine atoms and an amino group allows for precise, stepwise chemical modifications. This architectural flexibility has made it a privileged structure, particularly in the development of kinase inhibitors, which are at the forefront of targeted cancer therapy.^[1] This guide provides a comprehensive overview of the synthesis, chemical behavior, and extensive applications of **6,8-dichloro-9H-purin-2-amine**, offering field-proven insights for researchers and professionals in medicinal chemistry and drug development.

Physicochemical and Structural Properties

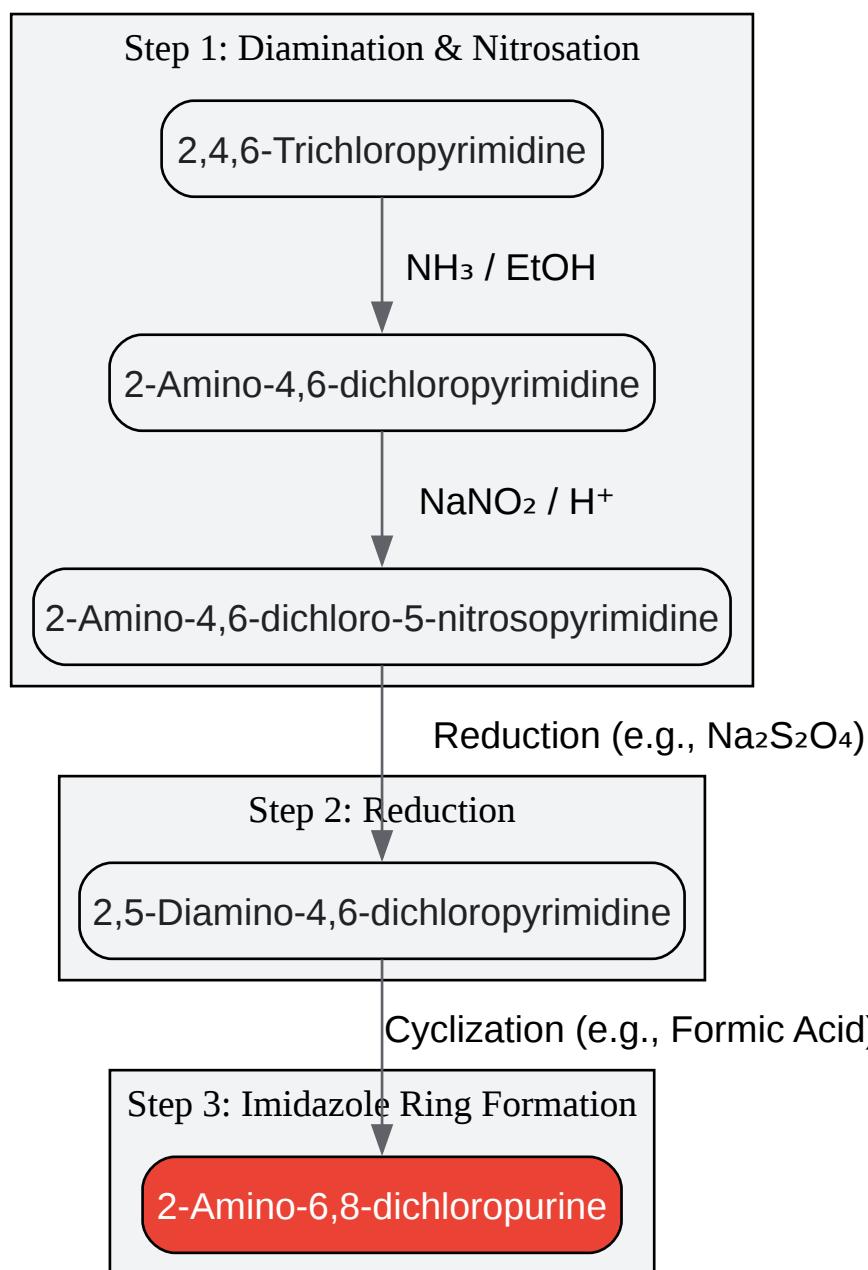
The fundamental characteristics of **6,8-dichloro-9H-purin-2-amine** define its chemical identity and behavior. These properties are essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source
IUPAC Name	6,8-dichloro-9H-purin-2-amine	[2]
CAS Number	130120-68-2	
Molecular Formula	C ₅ H ₃ Cl ₂ N ₅	[2]
Molecular Weight	204.02 g/mol	
Appearance	Solid	
InChI Key	TVRLITZXKLOOBY- UHFFFAOYSA-N	

Synthesis of the Purine Core

The construction of the **6,8-dichloro-9H-purin-2-amine** core is a multi-step process that typically begins with a suitably substituted pyrimidine ring, which is then elaborated to form the fused imidazole ring of the purine system. The following represents a logical and established pathway for its synthesis, drawing from common strategies in purine chemistry.[\[3\]](#)[\[4\]](#)

Synthetic Workflow Diagram



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- To cite this document: BenchChem. [6,8-Dichloro-9H-purin-2-amine literature review]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2930548#6-8-dichloro-9h-purin-2-amine-literature-review]

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